

Application Note: Quantitative Analysis of 1,3-Dimethylbutyl Acetate

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Compound of Interest

Compound Name: 1,3-Dimethylbutyl acetate

Cat. No.: B094903

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Introduction

1,3-Dimethylbutyl acetate (CAS No. 108-84-9), also known as sec-hexyl acetate, is a volatile organic compound with applications as a solvent and flavoring agent. Accurate quantification of this compound is essential for quality control, formulation development, and safety assessment in various industries, including pharmaceuticals and consumer products. This application note provides detailed protocols for the quantitative analysis of **1,3-Dimethylbutyl acetate** using Gas Chromatography with Flame Ionization Detection (GC-FID) and Reverse Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection.

Analytical Methods Overview

Two primary chromatographic methods have been established for the quantification of **1,3-Dimethylbutyl acetate**:

- **Gas Chromatography-Flame Ionization Detection (GC-FID):** A robust and widely used technique for the analysis of volatile compounds. This method offers high sensitivity and is based on the well-established NIOSH Method 1450 for esters.
- **Reverse Phase High-Performance Liquid Chromatography (RP-HPLC):** Suitable for the analysis of less volatile samples or when GC is not available. This method separates compounds based on their polarity.

Data Presentation

The following tables summarize representative quantitative data for the analysis of **1,3-Dimethylbutyl acetate** by GC-FID and RP-HPLC. This data is illustrative and should be validated in the user's laboratory.

Table 1: GC-FID Quantitative Data

Parameter	Result
Linearity (Concentration Range)	1 - 1000 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantification (LOQ)	1.5 µg/mL
Precision (%RSD, n=6)	< 3%
Accuracy (% Recovery)	97 - 103%

Table 2: RP-HPLC Quantitative Data

Parameter	Result
Linearity (Concentration Range)	5 - 500 µg/mL
Correlation Coefficient (r^2)	> 0.998
Limit of Detection (LOD)	2 µg/mL
Limit of Quantification (LOQ)	6 µg/mL
Precision (%RSD, n=6)	< 5%
Accuracy (% Recovery)	95 - 105%

Experimental Protocols

Method 1: Quantification by Gas Chromatography-Flame Ionization Detection (GC-FID)

This protocol is adapted from NIOSH Method 1450 for Esters I.

1. Materials and Reagents

- **1,3-Dimethylbutyl acetate** standard ($\geq 99\%$ purity)
- Carbon disulfide (CS_2), HPLC grade
- Coconut shell charcoal sorbent tubes
- Helium, high purity
- Hydrogen, high purity
- Air, compressed, filtered
- Glass vials with PTFE-lined septa

2. Sample Preparation

- Air Sampling: Collect airborne **1,3-Dimethylbutyl acetate** using a calibrated personal sampling pump connected to a coconut shell charcoal sorbent tube.
- Desorption:
 - Break the ends of the sorbent tube and transfer the front and back sections to separate 2 mL vials.
 - Add 1.0 mL of carbon disulfide to each vial.
 - Cap the vials and agitate occasionally for 30 minutes.

3. Instrumental Analysis

- Gas Chromatograph: Agilent 7890A or equivalent, equipped with a split/splitless injector and a Flame Ionization Detector (FID).
- Column: DB-WAX capillary column (30 m x 0.25 mm I.D., 0.25 μ m film thickness) or equivalent.^{[1][2]}
- Injector Temperature: 250°C
- Injection Volume: 1 μ L
- Split Ratio: 50:1
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.^[1]
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: Increase at 10°C/min to 200°C.
 - Hold: Hold at 200°C for 5 minutes.
- Detector: Flame Ionization Detector (FID)
- Detector Temperature: 300°C
- Hydrogen Flow: 30 mL/min
- Air Flow: 300 mL/min
- Makeup Gas (Nitrogen): 25 mL/min

4. Calibration and Quantification

- Prepare a series of calibration standards of **1,3-Dimethylbutyl acetate** in carbon disulfide.
- Inject the standards into the GC-FID system.

- Plot the peak area of **1,3-Dimethylbutyl acetate** against the corresponding concentration to generate a calibration curve.
- Inject the prepared samples and determine the concentration of **1,3-Dimethylbutyl acetate** from the calibration curve.

Method 2: Quantification by Reverse Phase High-Performance Liquid Chromatography (RP-HPLC)

This is a general protocol for the analysis of short-chain acetate esters and should be optimized for the specific instrumentation and application.

1. Materials and Reagents

- **1,3-Dimethylbutyl acetate** standard ($\geq 99\%$ purity)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Phosphoric acid or Formic acid, analytical grade
- Glass vials with PTFE-lined septa

2. Sample Preparation

- Dissolve the sample containing **1,3-Dimethylbutyl acetate** in the mobile phase.
- Filter the sample through a 0.45 μm syringe filter into an HPLC vial.

3. Instrumental Analysis

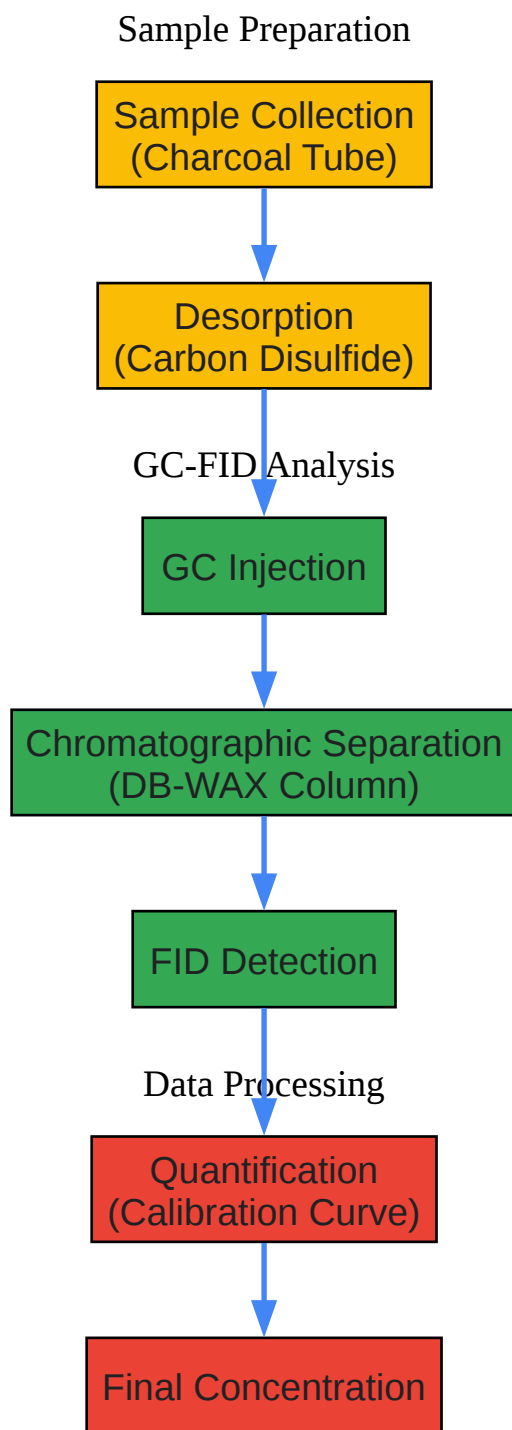
- HPLC System: Agilent 1260 Infinity II or equivalent, with a UV/Vis detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm particle size). A Newcrom R1 column can also be used.[3]

- Mobile Phase: Isocratic mixture of Acetonitrile and Water (e.g., 60:40 v/v) with 0.1% phosphoric acid.[3] For MS compatibility, replace phosphoric acid with 0.1% formic acid.[3]
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Column Temperature: 30°C
- Detector: UV/Vis Detector
- Wavelength: 210 nm (as acetate esters have low UV absorbance, a low wavelength is required).

4. Calibration and Quantification

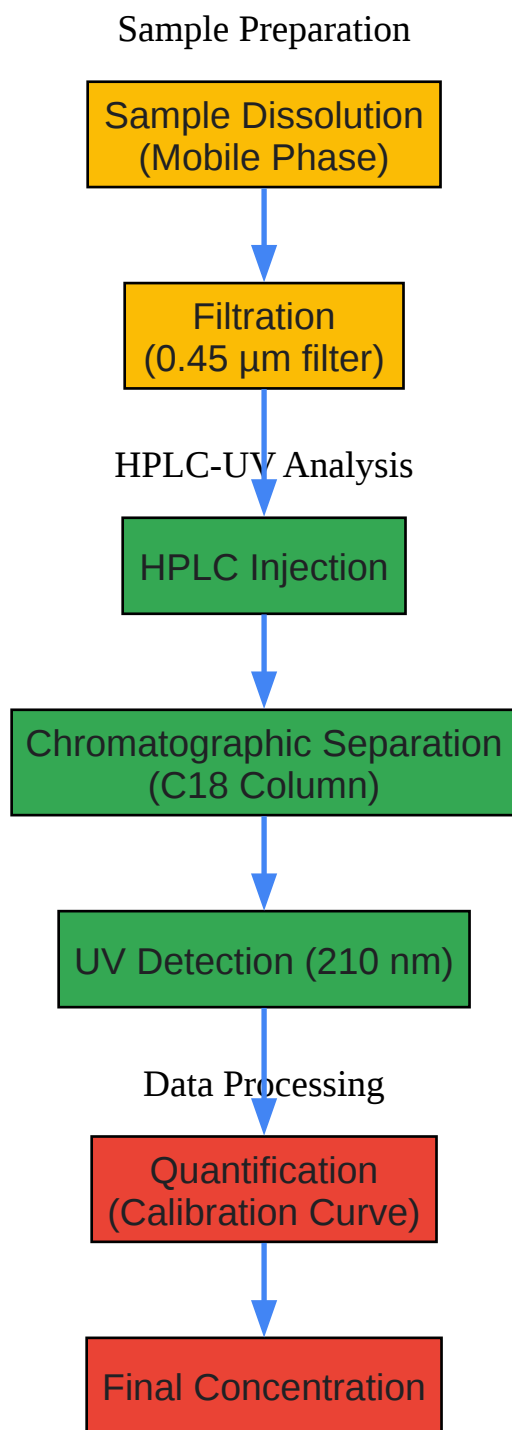
- Prepare a series of calibration standards of **1,3-Dimethylbutyl acetate** in the mobile phase.
- Inject the standards into the HPLC system.
- Plot the peak area of **1,3-Dimethylbutyl acetate** against the corresponding concentration to generate a calibration curve.
- Inject the prepared samples and determine the concentration of **1,3-Dimethylbutyl acetate** from the calibration curve.

Visualizations



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Caption: Workflow for GC-FID quantification of **1,3-Dimethylbutyl acetate**.



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Caption: Workflow for RP-HPLC-UV quantification of **1,3-Dimethylbutyl acetate**.

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